

# A Comparative Guide to Tripropylene Glycol and Other Common Humectants in Cosmetic Science

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tripropylene glycol*

Cat. No.: *B7909413*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

In the landscape of cosmetic and pharmaceutical formulation, the selection of an appropriate humectant is critical for product efficacy, stability, and consumer acceptance. This guide provides an objective comparison of **tripropylene glycol** (TPG) against other widely used humectants: glycerin, propylene glycol (PG), and butylene glycol (BG). The information presented is supported by available experimental data to aid in formulation decisions.

## Introduction to Humectants in Cosmetic Science

Humectants are hygroscopic ingredients that attract and retain water from the surrounding environment or from the deeper layers of the skin.<sup>[1]</sup> This property is fundamental to skin and hair care products, where maintaining hydration is key to skin health and appearance. The efficacy of a humectant is primarily determined by its molecular structure, particularly the presence of hydrophilic groups like hydroxyl (-OH) groups that form hydrogen bonds with water molecules.<sup>[2]</sup> Beyond moisturization, humectants can also influence a product's sensory characteristics, stability, and the penetration of other active ingredients.<sup>[3][4]</sup>

## Physicochemical Properties

A fundamental comparison of the key physicochemical properties of **tripropylene glycol** and other common humectants is presented in Table 1. These properties influence their function

and application in cosmetic formulations.

Property	Tripropylene Glycol (TPG)	Glycerin (Glycerol)	Propylene Glycol (PG)	Butylene Glycol (BG)
Chemical Formula	C <sub>9</sub> H <sub>20</sub> O <sub>4</sub>	C <sub>3</sub> H <sub>8</sub> O <sub>3</sub>	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight ( g/mol )	192.25	92.09	76.09	90.12
Appearance	Clear, colorless, viscous liquid	Clear, colorless, viscous liquid	Clear, colorless, viscous liquid	Clear, colorless liquid
Odor	Nearly odorless	Odorless	Nearly odorless	Mild
Solubility in Water	Miscible	Miscible	Miscible	Miscible
Boiling Point (°C)	~267	290	188.2[5]	207.5

## Performance Comparison

### Hygroscopicity

Hygroscopicity, the ability to attract and hold water, is the primary performance indicator for a humectant. While direct comparative studies including **tripropylene glycol** are limited, some data is available for glycerin and propylene glycol.

Humectant	Water Absorption (% of weight) at 50% Relative Humidity
Glycerin	25%[2]
Propylene Glycol	20%[2]
Tripropylene Glycol	Data not available in comparative studies
Butylene Glycol	Data not available in comparative studies

Glycerin is recognized as a highly effective humectant, capable of binding a significant amount of water.[2] Propylene glycol is also an effective humectant, though slightly less so than glycerin under the tested conditions.[2] Butylene glycol is considered to have humectant properties similar to propylene glycol.[2] **Trippropylene glycol** is also utilized for its humectant properties in cosmetic formulations.[3][6]

## In-Vitro Skin Penetration

The ability of a humectant to penetrate the stratum corneum can influence skin hydration and the delivery of other active ingredients. An in-vitro study using human abdominal skin provided measured penetration rates for monopropylene glycol (MPG) and dipropylene glycol (DPG), along with a predicted value for **trippropylene glycol** (TPG).

Compound	Steady-State Flux (Jss) ( $\mu\text{g}/\text{cm}^2/\text{h}$ )	Permeability Coefficient (Kp) (cm/h)
Monopropylene Glycol (MPG)	97.6	$9.48 \times 10^{-5}$
Dipropylene Glycol (DPG)	39.3	$3.85 \times 10^{-5}$
Trippropylene Glycol (TPG) (Predicted)	101	$9.9 \times 10^{-5}$
Data from a study on dermal penetration of propylene glycols.[7]		

The data suggests that as the chain length of the propylene glycol oligomer increases, the steady-state flux and permeability coefficient can be affected. It is important to note that the values for TPG are based on a QSAR model prediction.[7]

## Sensory Profile

The sensory characteristics of a humectant, such as tackiness and spreadability, are crucial for consumer acceptance. While direct comparative sensory data for **trippropylene glycol** is not readily available, a study comparing natural butylene glycol with glycerin and propanediol in a hand cream provides insights into relevant sensory attributes.

Sensory Attribute	Natural Butylene Glycol	Glycerin	Propanediol
Gloss/Shine	Superior	-	-
Spreadability	Superior	-	-
Slipperiness	Superior	-	-
Stickiness	Least Sticky	-	-
Greasiness	Least Greasy	-	-
After-feel	Comparable	Comparable	Comparable
Based on a study comparing natural butylene glycol to other natural glycols. <a href="#">[8]</a>			

This study indicated that natural butylene glycol offered a superior sensory profile in several key aspects compared to glycerin and propanediol.[\[8\]](#) Generally, glycerin is known to have a tacky feel at higher concentrations, a drawback that formulators often try to mitigate.[\[9\]](#) Propylene glycol is less viscous than glycerin.[\[10\]](#)

## Safety and Regulatory Status

**Tripropylene glycol**, propylene glycol, and butylene glycol are considered safe for use in cosmetic formulations when formulated to be non-irritating, according to the Cosmetic Ingredient Review (CIR) Expert Panel.[\[6\]](#) Propylene glycol is generally nontoxic and noncarcinogenic, though it has been associated with a low potential for skin irritation and, less commonly, allergic contact dermatitis.[\[3\]](#)[\[11\]](#)

## Experimental Protocols

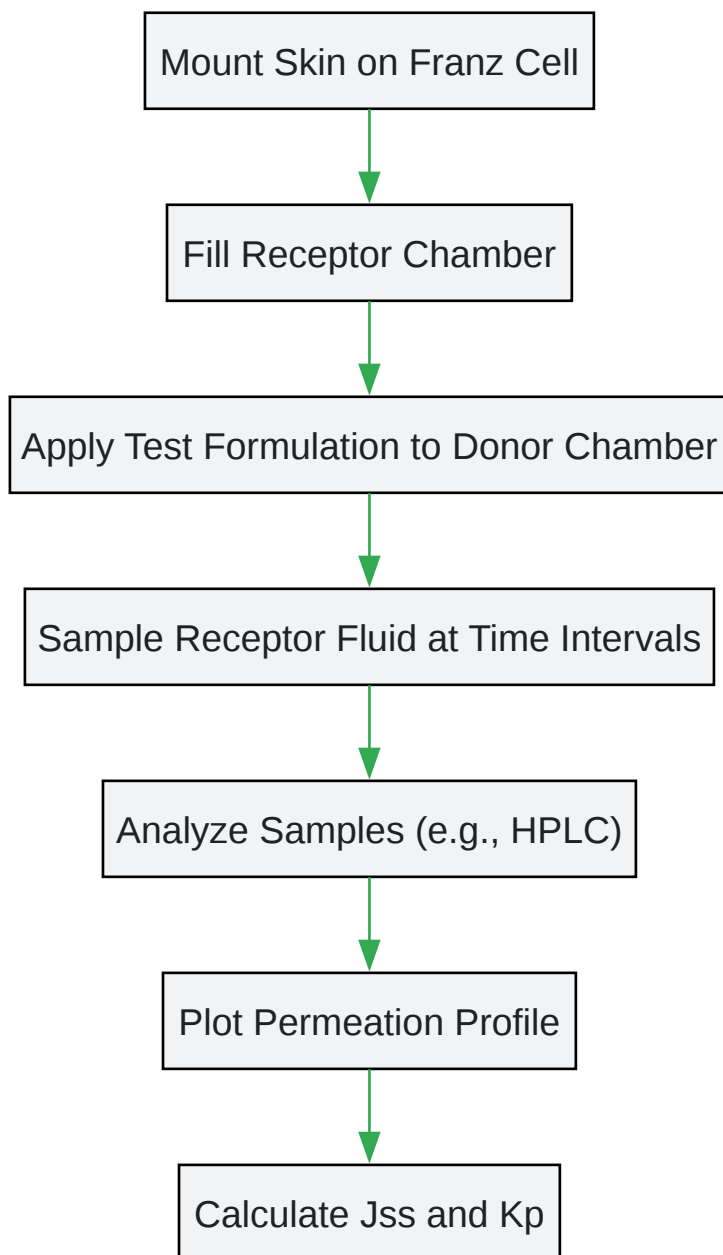
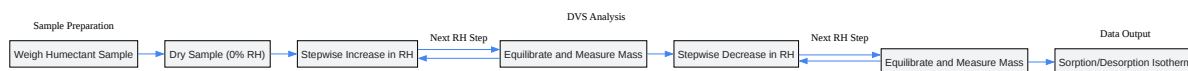
### Hygroscopicity Measurement by Dynamic Vapor Sorption (DVS)

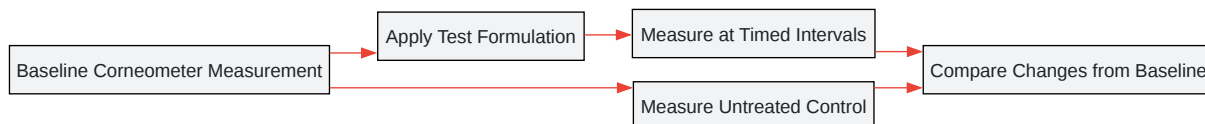
Principle: DVS is a gravimetric technique that measures the mass of a sample as it absorbs or desorbs a solvent by varying the vapor concentration surrounding it at a constant temperature.

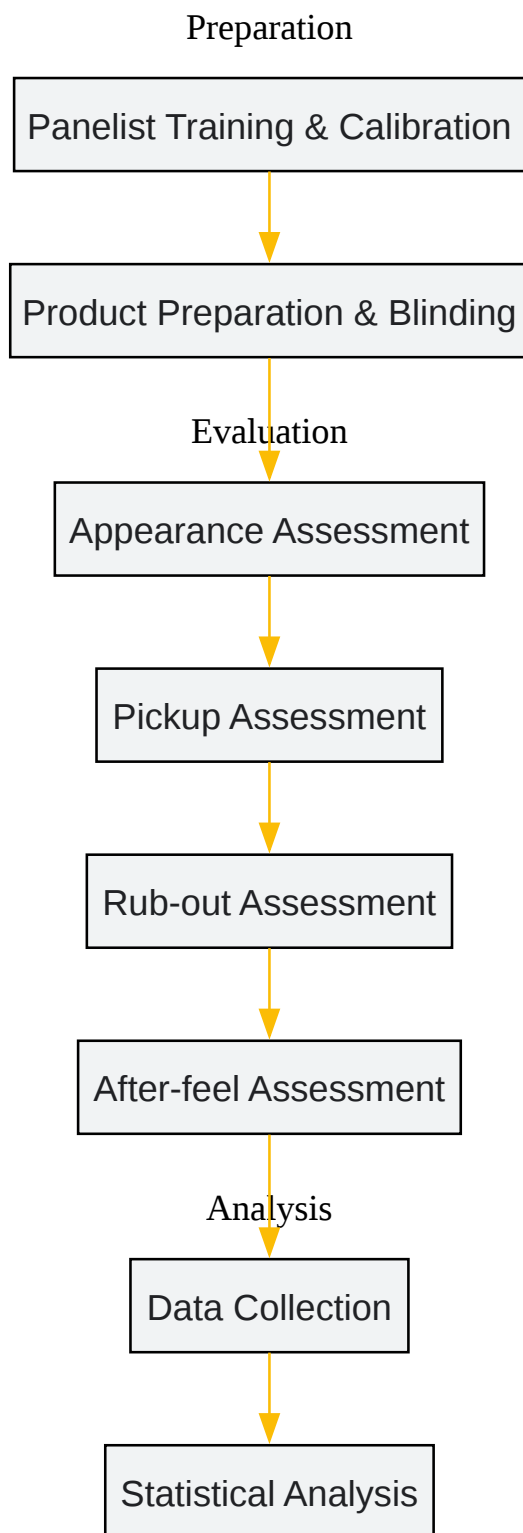
[\[12\]](#)[\[13\]](#)

Methodology:

- A small, precisely weighed sample of the humectant is placed in the DVS instrument.
- The sample is initially dried under a stream of dry nitrogen gas to establish a baseline mass.
- The relative humidity (RH) of the nitrogen stream is then increased in a stepwise manner (e.g., in 10% increments from 0% to 90% RH).
- At each RH step, the sample mass is continuously monitored until it reaches equilibrium (i.e., no further significant mass change is observed).
- The mass of water absorbed at each RH level is recorded.
- A desorption curve can also be generated by subsequently decreasing the RH in a stepwise manner.
- The results are presented as a sorption/desorption isotherm, plotting the percentage mass change against the relative humidity.[\[14\]](#)[\[15\]](#)







[Click to download full resolution via product page](#)



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Exploring humectants - Center for Research on Ingredient Safety [cris.msu.edu]
- 2. ulprospector.com [ulprospector.com]
- 3. researchgate.net [researchgate.net]
- 4. taylorfrancis.com [taylorfrancis.com]
- 5. Propylene glycol - Wikipedia [en.wikipedia.org]
- 6. pure.psu.edu [pure.psu.edu]
- 7. Dermal penetration of propylene glycols: measured absorption across human abdominal skin in vitro and comparison with a QSAR model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. happi.com [happi.com]
- 9. sancoind.com [sancoind.com]
- 10. psl.id [psl.id]
- 11. Safety evaluation of some humectants and moisturizers used in cosmetic formulations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Dynamic vapor sorption - Wikipedia [en.wikipedia.org]
- 13. surfacemeasurementsystems.com [surfacemeasurementsystems.com]
- 14. skpharmteco.com [skpharmteco.com]
- 15. mt.com [mt.com]
- To cite this document: BenchChem. [A Comparative Guide to Tripropylene Glycol and Other Common Humectants in Cosmetic Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7909413#tripropylene-glycol-versus-other-humectants-in-cosmetic-science]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)